

Application Note: Solid-Phase Extraction of 10,11-Dihydroxycarbamazepine from Human Urine

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Compound of Interest

Compound Name: 10,11-Dihydroxycarbamazepine

Cat. No.: B1200040

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Abstract

This application note details a robust and reliable solid-phase extraction (SPE) protocol for the selective isolation and concentration of **10,11-Dihydroxycarbamazepine**, a major metabolite of the antiepileptic drug carbamazepine, from human urine samples. The described method utilizes hydrophilic-lipophilic balanced (HLB) SPE cartridges to achieve high recovery and clean extracts suitable for downstream analysis by liquid chromatography-tandem mass spectrometry (LC-MS/MS). This protocol is intended for researchers, scientists, and drug development professionals requiring accurate quantification of this metabolite in clinical and research settings.

Introduction

Carbamazepine is a widely prescribed medication for the treatment of epilepsy and neuropathic pain. Its metabolite, **10,11-Dihydroxycarbamazepine**, is a significant indicator of the parent drug's metabolism and overall patient exposure. Accurate measurement of this metabolite in urine is crucial for therapeutic drug monitoring and pharmacokinetic studies. Solid-phase extraction is a preferred sample preparation technique due to its high selectivity, reproducibility, and ability to remove interfering matrix components.^[1] This note provides a detailed methodology for the efficient extraction of **10,11-Dihydroxycarbamazepine** from complex urine matrices.

Experimental Protocol

A quantitative method has been described for the solid-phase extraction (SPE) followed by liquid chromatography-tandem mass spectrometry (LC-MS/MS) for the simultaneous analysis of carbamazepine and its five metabolites, including 10,11-dihydro-**10,11-dihydroxycarbamazepine**. An SPE procedure is employed to concentrate the target compounds from aqueous samples.

Materials:

- SPE Cartridge: Hydrophilic-Lipophilic Balanced (HLB) cartridges
- Reagents:
 - Methanol (HPLC grade)
 - Acetonitrile (HPLC grade)
 - Deionized Water
 - Formic Acid
 - Ammonium Acetate
- Equipment:
 - SPE Vacuum Manifold
 - Centrifuge
 - pH meter
 - Analytical balance
 - Volumetric flasks and pipettes

Sample Pre-treatment:

- Collect urine samples and store them at -80°C if not analyzed immediately.[\[1\]](#)

- Thaw urine samples at room temperature.
- Centrifuge the urine sample to remove any particulate matter.
- Adjust the pH of the supernatant to approximately 7.5.[\[1\]](#)

Solid-Phase Extraction Procedure:

- **Conditioning:** Condition the HLB SPE cartridge by passing 3 mL of methanol followed by 3 mL of deionized water. Ensure the cartridge does not dry out before sample loading.
- **Loading:** Load 1-5 mL of the pre-treated urine sample onto the conditioned SPE cartridge at a slow, dropwise flow rate.
- **Washing:** Wash the cartridge with 3 mL of deionized water to remove hydrophilic interferences. Follow with a wash using 3 mL of a 5% methanol in water solution to remove more polar, interfering compounds.
- **Drying:** Dry the cartridge under vacuum for 5-10 minutes to remove any residual water.
- **Elution:** Elute the retained **10,11-Dihydroxycarbamazepine** with 2 x 1.5 mL of a methanol/acetonitrile (50:50, v/v) solution into a clean collection tube.
- **Evaporation and Reconstitution:** Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C. Reconstitute the residue in a suitable volume (e.g., 200 µL) of the initial mobile phase for LC-MS/MS analysis.

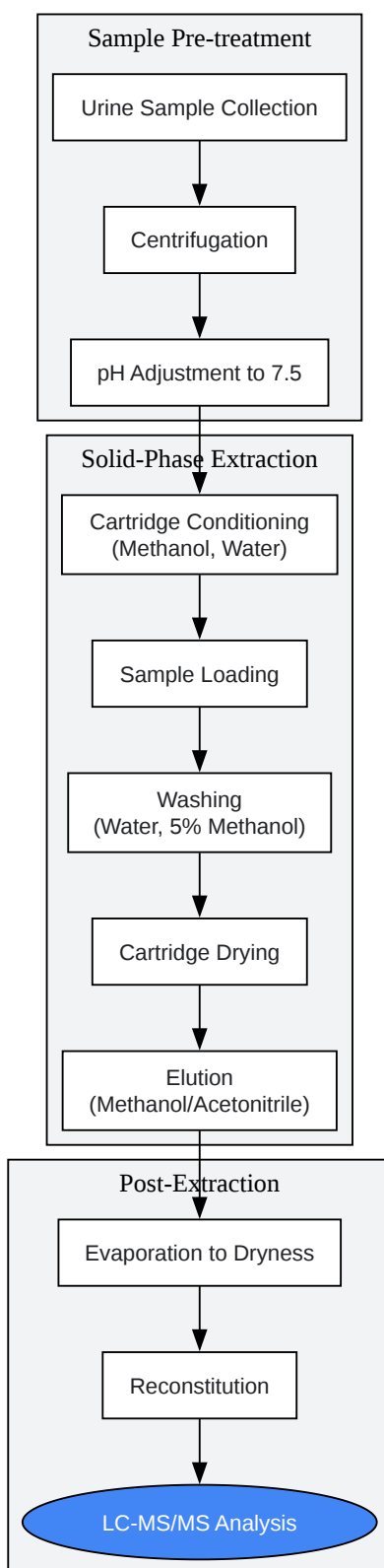
Data Presentation

The following table summarizes the recovery data for **10,11-Dihydroxycarbamazepine** from various aqueous matrices using an HLB SPE cartridge, demonstrating the efficiency of the extraction method.

Analyte	Matrix	Recovery (%)
10,11-Dihydroxycarbamazepine	Surface Water	95.7 - 102.9
10,11-Dihydroxycarbamazepine	STP Effluent	90.6 - 103.5
10,11-Dihydroxycarbamazepine	STP Influent	83.6 - 102.2

STP: Sewage Treatment Plant

Mandatory Visualization



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Caption: Workflow for the solid-phase extraction of **10,11-Dihydroxycarbamazepine** from urine.

Conclusion

The described solid-phase extraction protocol provides an effective and reproducible method for the isolation of **10,11-Dihydroxycarbamazepine** from human urine. The use of HLB cartridges ensures high recovery rates and the removal of endogenous interferences, yielding a clean extract suitable for sensitive and accurate quantification by LC-MS/MS. This application note serves as a valuable resource for researchers in the fields of clinical chemistry, pharmacology, and drug metabolism.

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References

- 1. Determination of carbamazepine in urine and water samples using amino-functionalized metal–organic framework as sorbent - PMC [pmc.ncbi.nlm.nih.gov]
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